

Personal protective equipment for handling 4-Penten-2-ol, 3-methylene-

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Compound of Interest

Compound Name: 4-Penten-2-ol, 3-methylene-

Cat. No.: B15460827

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Essential Safety & Handling Guide: 4-Methyl-4-penten-2-ol

Disclaimer: The following information pertains to 4-Methyl-4-penten-2-ol (CAS No. 2004-67-3). A Safety Data Sheet (SDS) for the specifically requested "**4-Penten-2-ol, 3-methylene-**" was not readily available. 4-Methyl-4-penten-2-ol is a structurally similar compound, and this guidance is provided as a safety reference. Researchers should always seek the most specific safety information for any chemical they handle.

This guide provides immediate, essential safety and logistical information for handling 4-Methyl-4-penten-2-ol, tailored for research scientists and drug development professionals. The content includes detailed operational and disposal plans to ensure safe laboratory practices.

Physical and Chemical Properties

Property	Value
Molecular Formula	C6H12O
Molecular Weight	100.16 g/mol [1]
Boiling Point	131.7°C at 760 mmHg
Flash Point	46.3°C [1]
Density	0.832 g/cm ³
Vapor Pressure	4.06 mmHg at 25°C [1]
Appearance	Colorless liquid [1]

Operational Plan for Safe Handling

A systematic approach is crucial when working with 4-Methyl-4-penten-2-ol to minimize exposure and ensure a safe laboratory environment.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood. [\[2\]](#) Ensure that eyewash stations and safety showers are readily accessible.
- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. [\[2\]](#)
- Skin Protection: Wear fire/flammable resistant and impervious clothing. [\[2\]](#) Handle with chemical-impermeable gloves that have been inspected for integrity before use. [\[2\]](#)
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, use a full-face respirator with an appropriate cartridge. [\[2\]](#)

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[2] Do not breathe mist, gas, or vapors.
[2] Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.
[2] Keep away from all sources of ignition, including heat, sparks, and open flames.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from heat and sources of ignition.

First Aid Measures

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention.[2]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water.[2]
- Eye Contact: Rinse eyes with pure water for at least 15 minutes and consult a doctor.[2]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical advice.

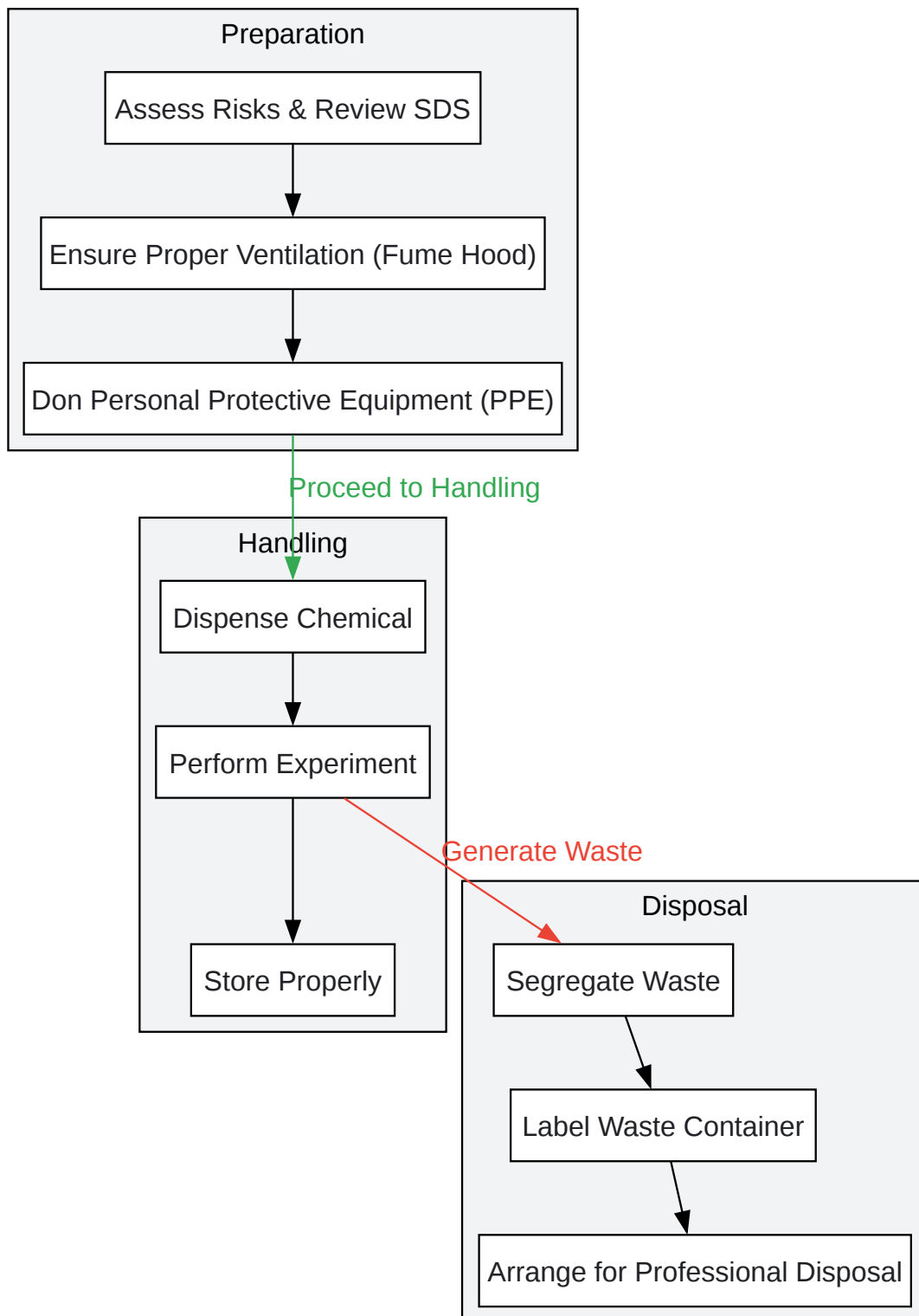
Disposal Plan

Proper disposal of 4-Methyl-4-penten-2-ol and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect waste chemical and any contaminated materials (e.g., gloves, absorbent pads) in suitable, closed, and clearly labeled containers for disposal.[2]
- Disposal Method: Disposal must be conducted in accordance with all applicable federal, state, and local regulations. Contact a licensed professional waste disposal service to arrange for pickup and disposal. Do not dispose of down the drain or into the environment. Adhered or collected material should be promptly disposed of.[2]
- Spill Cleanup: In the event of a spill, evacuate personnel to a safe area.[2] Remove all sources of ignition.[2] Use spark-proof tools and explosion-proof equipment for cleanup.[2] Absorb the spill with an inert material and place it in a suitable container for disposal.

Workflow for Handling and Disposal

Workflow for Handling and Disposal of 4-Methyl-4-penten-2-ol

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Caption: Workflow for Handling and Disposal of 4-Methyl-4-penten-2-ol

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References

- 1. Cas 2004-67-3, 4-METHYL-4-PENTEN-2-OL | lookchem [lookchem.com]
- 2. echemi.com [echemi.com]
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